

Solubility of Tert-butyl 4-aminobenzoate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 4-aminobenzoate*

Cat. No.: *B108570*

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Abstract

Tert-butyl 4-aminobenzoate is an organic compound of interest in pharmaceutical and chemical synthesis. Its solubility in various organic solvents is a critical parameter for process development, formulation, and purification. This technical guide provides an overview of the known solubility characteristics of **tert-butyl 4-aminobenzoate**, detailed experimental protocols for its solubility determination, and a framework for the systematic collection and presentation of solubility data. While specific quantitative solubility data for **tert-butyl 4-aminobenzoate** in a range of organic solvents is not extensively reported in publicly available literature, this guide equips researchers with the necessary methodology to generate this crucial data.

Introduction

Tert-butyl 4-aminobenzoate (CAS 18144-47-3) is an ester characterized by a tert-butyl group and a 4-aminobenzoate moiety.^[1] This structure imparts a degree of lipophilicity, suggesting solubility in organic solvents. Qualitative assessments indicate that **tert-butyl 4-aminobenzoate** is soluble in solvents such as ethanol and acetone, while exhibiting limited solubility in water due to its hydrophobic tert-butyl group.^[1] However, for applications in drug development and chemical manufacturing, precise, quantitative solubility data as a function of temperature is essential for designing and optimizing crystallization processes, preparing formulations, and ensuring product purity.

This document outlines a standardized approach to experimentally determine and report the solubility of **tert-butyl 4-aminobenzoate** in various organic solvents.

Quantitative Solubility Data

As of the latest literature review, comprehensive quantitative solubility data for **tert-butyl 4-aminobenzoate** across a range of organic solvents and temperatures is not readily available. Therefore, the following table is presented as a template for researchers to populate with their experimentally determined data. This standardized format will facilitate the comparison and interpretation of results across different studies and laboratories.

Table 1: Template for Experimental Solubility Data of **Tert-butyl 4-aminobenzoate**

Solvent	Temperature (°C)	Temperature (K)	Mole Fraction (x)	Solubility (g/100g solvent)
Methanol				
Ethanol				
Acetone				
Ethyl Acetate				
Toluene				
Other				

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **tert-butyl 4-aminobenzoate** in organic solvents using the widely accepted isothermal saturation (shake-flask) method followed by gravimetric analysis. This method is reliable and suitable for generating the data required for the table above.

Materials and Equipment

- **Tert-butyl 4-aminobenzoate** (high purity)

- Selected organic solvents (analytical grade)
- Temperature-controlled shaker or water bath
- Calibrated thermometer or temperature probe
- Analytical balance (accurate to ± 0.1 mg)
- Glass vials or flasks with airtight seals
- Syringe filters (chemically compatible with the solvent)
- Pipettes and volumetric flasks
- Drying oven

Procedure

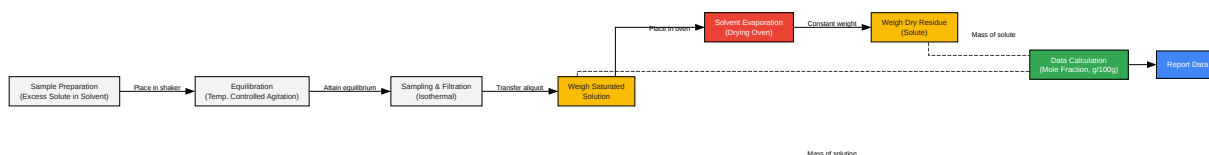
- **Sample Preparation:** Add an excess amount of **tert-butyl 4-aminobenzoate** to a series of vials, each containing a known volume or mass of the selected organic solvent. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Place the sealed vials in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the samples for a sufficient period to ensure equilibrium is reached. The time required for equilibration can vary depending on the solvent and temperature and should be determined by preliminary experiments (e.g., by taking measurements at 12, 24, and 48 hours to see when the concentration plateaus).
- **Sample Withdrawal and Filtration:** Once equilibrium is achieved, stop the agitation and allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to maintain the experimental temperature. Immediately filter the solution using a syringe filter to remove any undissolved solid particles.
- **Gravimetric Analysis:** Accurately weigh a clean, dry evaporating dish. Transfer the filtered saturated solution to the pre-weighed dish and record the total weight.
- **Solvent Evaporation:** Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The drying should be continued

until a constant weight is achieved.

- Data Calculation:
 - Mass of the saturated solution = (Weight of dish + solution) - (Weight of empty dish)
 - Mass of the dissolved solute (**tert-butyl 4-aminobenzoate**) = (Weight of dish + dry solute) - (Weight of empty dish)
 - Mass of the solvent = Mass of the saturated solution - Mass of the dissolved solute
 - Solubility (g/100g solvent): (Mass of dissolved solute / Mass of the solvent) * 100
 - Mole Fraction (x):
 - Moles of solute = Mass of dissolved solute / Molar mass of **tert-butyl 4-aminobenzoate** (193.24 g/mol)
 - Moles of solvent = Mass of the solvent / Molar mass of the solvent
 - $x = \text{Moles of solute} / (\text{Moles of solute} + \text{Moles of solvent})$
- Repeat: Repeat the experiment at different temperatures to obtain a solubility curve for each solvent.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **tert-butyl 4-aminobenzoate**.



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Caption: Experimental workflow for solubility determination.

Conclusion

The solubility of **tert-butyl 4-aminobenzoate** in organic solvents is a fundamental property required for its effective use in research and industry. While comprehensive quantitative data is currently lacking in the literature, the experimental protocol detailed in this guide provides a robust method for its determination. The systematic collection and reporting of such data, using the provided template, will be invaluable to the scientific community, enabling more efficient process development and formulation design for this compound. It is recommended that researchers undertaking studies with **tert-butyl 4-aminobenzoate** perform these solubility measurements to fill the existing data gap.

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References

- 1. CAS 18144-47-3: TERT-BUTYL 4-AMINO BENZOATE | CymitQuimica [cymitquimica.com]

- To cite this document: BenchChem. [Solubility of Tert-butyl 4-aminobenzoate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108570#solubility-of-tert-butyl-4-aminobenzoate-in-organic-solvents]

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